

An In-depth Technical Guide to **cis-3-Methyl-4-octanolide**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-3-Methyl-4-octanolide*

Cat. No.: B8817999

[Get Quote](#)

This technical guide provides a comprehensive overview of **cis-3-Methyl-4-octanolide**, a significant flavor and fragrance compound. It is intended for researchers, scientists, and professionals in drug development and chemical analysis, offering detailed information on its chemical identifiers, physical and chemical properties, synthesis protocols, and analytical methodologies.

Chemical Identifiers

cis-3-Methyl-4-octanolide, also widely known as whisky lactone or quercus lactone, is a naturally occurring lactone.^{[1][2]} It is a key component responsible for the characteristic aroma of whisky and other spirits aged in oak barrels.^[1] This compound exists as two enantiomers: (3R,4R) and (3S,4S). The racemic mixture and the individual stereoisomers are identified by distinct CAS numbers and other chemical identifiers.

Identifier	Racemic cis-3-Methyl-4-octanolide	(3S,4S)-(-)-cis-3-Methyl-4-octanolide	(3R,4R)-(+)-cis-3-Methyl-4-octanolide
CAS Number	39212-23-2[1]	80041-00-5[1]	55013-32-6[1]
PubChem CID	62900	11094871	41285[1]
ChemSpider ID	N/A	9270013	37679[1]
UNII	HKX8Y5BUAO[1]	DR7KRE2AJV[1]	O93PZ85MTG[1]
InChI	InChI=1S/C9H16O2/c1-3-4-5-8-7(2)6-9(10)11-8/h7-8H,3-6H2,1-2H3/t7-,8-	InChI=1S/C9H16O2/c1-3-4-5-8-7(2)6-9(10)11-8/h7-8H,3-6H2,1-2H3/t7-,8-/m0/s1[1]	InChI=1S/C9H16O2/c1-3-4-5-8-7(2)6-9(10)11-8/h7-8H,3-6H2,1-2H3/t7-,8-/m1/s1[1]
SMILES	CCCCC1C(C)CC(=O)O1	CCCC[C@@H]1OC(=O)C[C@@H]1C[1]	CCCCC[C@H]1OC(=O)C[C@H]1C[1]

Physicochemical Properties

cis-3-Methyl-4-octanolide is a colorless liquid with a characteristic sweet, coconut-like, and woody aroma.[3] Its physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₆ O ₂
Molar Mass	156.22 g/mol [4]
Boiling Point	93-94 °C at 5 mm Hg[5]
Density	0.952 g/mL at 25 °C[5]
Refractive Index	n ₂₀ /D 1.4454[5]
Vapor Pressure	0.027 mmHg at 25 °C[3]
Flash Point	>230 °F (>110 °C)[3]
Solubility	Soluble in hexane (>50%); sparingly soluble in water (<0.1%)[3]
Taste Threshold	0.5 ppm: woody, coumarinic, coconut, lactonic, creamy, and nutty with a toasted nuance.[5]

Synthesis Protocols

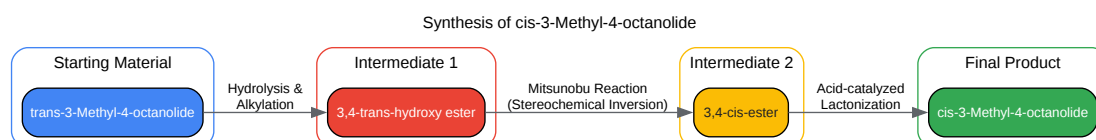
Several synthetic routes to **cis-3-Methyl-4-octanolide** have been developed, including enantioselective methods and the conversion from its trans-isomer. A general approach for the enantioselective synthesis of β,γ -cis-disubstituted γ -lactones involves an Evans asymmetric aldolization as the key step.[6]

A representative method for producing cis-whisky lactone involves a three-step process starting from the corresponding trans-isomer:[7]

- **Hydrolysis and Alkylation of trans-whisky lactone:** The lactone ring of the trans-isomer, for example, (3S,4R)-3-methyl-4-octanolide, is hydrolyzed. An alkyl group is then added to the hydrolyzed intermediate to form a 3,4-trans compound.[7]
- **Inversion of Stereochemistry:** The resulting 3,4-trans compound is reacted with an acyl compound in the presence of triphenylphosphine and an azodicarboxylate (a Mitsunobu reaction). This step inverts the stereochemistry at the 4-position, yielding a 3,4-cis compound.[7]

- Lactonization: The 3,4-cis compound is then treated with an acid, such as a mineral acid (e.g., hydrochloric acid, sulfuric acid) or an organic acid (e.g., p-toluenesulfonic acid), to induce lactonization and form the final **cis-3-Methyl-4-octanolide**.^[7]

The following diagram illustrates this synthetic workflow:



[Click to download full resolution via product page](#)

A representative synthetic workflow for **cis-3-Methyl-4-octanolide**.

Analytical Methodologies

The characterization and quantification of **cis-3-Methyl-4-octanolide** in various matrices, such as alcoholic beverages, are typically performed using chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds like whisky lactone. In the analysis of beverages, headspace solid-phase microextraction (HS-SPME) is often employed for sample preparation to extract and concentrate the volatile analytes before their introduction into the GC-MS system.^[8] The mass spectrum of **cis-3-Methyl-4-octanolide** shows characteristic fragmentation patterns that allow for its unambiguous identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an essential tool for the structural elucidation of **cis-3-Methyl-4-octanolide**. ^1H -NMR spectroscopy provides information about the chemical environment of the hydrogen atoms in the molecule, which helps in confirming the cis stereochemistry. The reported ^1H -NMR data for cis-whisky lactone in CDCl_3 is as follows: δ 0.92 (3H, t, $J = 7.0$ Hz), 1.02 (3H, d, $J = 6.9$ Hz), 1.20 – 1.75 (6H, m), 2.20 (1H, dd, $J = 3.8$ and 16.8 Hz), 2.51 – 2.64 (1H, m), 2.70 (1H, dd, $J = 7.8$ and 16.8 Hz), and 4.25 (1H, m).[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cis-3-Methyl-4-octanolide - Wikipedia [en.wikipedia.org]
- 2. 3-Methyl-4-octanolide - Wikipedia [en.wikipedia.org]
- 3. chembk.com [chembk.com]
- 4. Whiskey lactone | CymitQuimica [cymitquimica.com]
- 5. Whiskey lactone | 39212-23-2 [chemicalbook.com]
- 6. Synthesis of natural fragrant molecules cis-3-methyl-4-decanolide and aerangis lactone. General enantioselective routes to beta,gamma-cis-disubstituted gamma-lactones and gamma,delta-cis-disubstituted delta-lactones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. EP0533936A1 - Process for producing cis-whiskey-lactone - Google Patents [patents.google.com]
- 8. mdpi.com [mdpi.com]
- 9. Whisky lactone – EUREKAMOMENTS IN ORGANIC CHEMISTRY [amcrasto.theeurekamoments.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to cis-3-Methyl-4-octanolide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8817999#cis-3-methyl-4-octanolide-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com